Comprehensive Technical Guide on Norneovardenafil: Chemical Structure, Molecular Characteristics, and Analytical Methodologies

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Compound of Interest

Compound Name:	*Norneovardenafil*
CAS No.:	*358390-39-3*
Cat. No.:	*B140538*

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Executive Summary

The proliferation of illicitly adulterated dietary supplements marketed for sexual enhancement has introduced a complex analytical challenge for forensic and pharmaceutical scientists. To evade targeted regulatory screening, clandestine laboratories continuously synthesize structural analogues of approved phosphodiesterase type 5 (PDE5) inhibitors. **Norneovardenafil** is one such unapproved, designer analogue of vardenafil [1].

As a Senior Application Scientist, I have structured this whitepaper to provide researchers and drug development professionals with an authoritative deep dive into the chemical identity, pharmacological mechanism, and self-validating analytical protocols required to isolate and characterize **Norneovardenafil** from complex matrices.

Chemical Identity & Structural Elucidation

Understanding the nomenclature of designer PDE5 inhibitors is critical for predictive screening. The prefix "nor" typically denotes the removal of an alkyl group (e.g., desethylation), while

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"neo" signifies a fundamental ring substitution. In the case of **Norneovardenafil**, the N-ethylpiperazine ring found in the parent drug vardenafil[2] is entirely replaced by a piperidine moiety, analogous to the structural shift seen between sildenafil and norneosildenafil [5].

Structural Specifications

- IUPAC Name: 2-[2-ethoxy-5-(piperidin-1-ylsulfonyl)phenyl]-5-methyl-7-propyl-3H-imidazo[5,1-f][1,2,4]triazin-4-one
- Molecular Formula: $C_{22}H_{29}N_5O_4S$
- Molecular Weight: 459.57 g/mol
- Monoisotopic Exact Mass: 459.1940 Da
- Core Scaffold: Imidazo[5,1-f][1,2,4]triazin-4-one

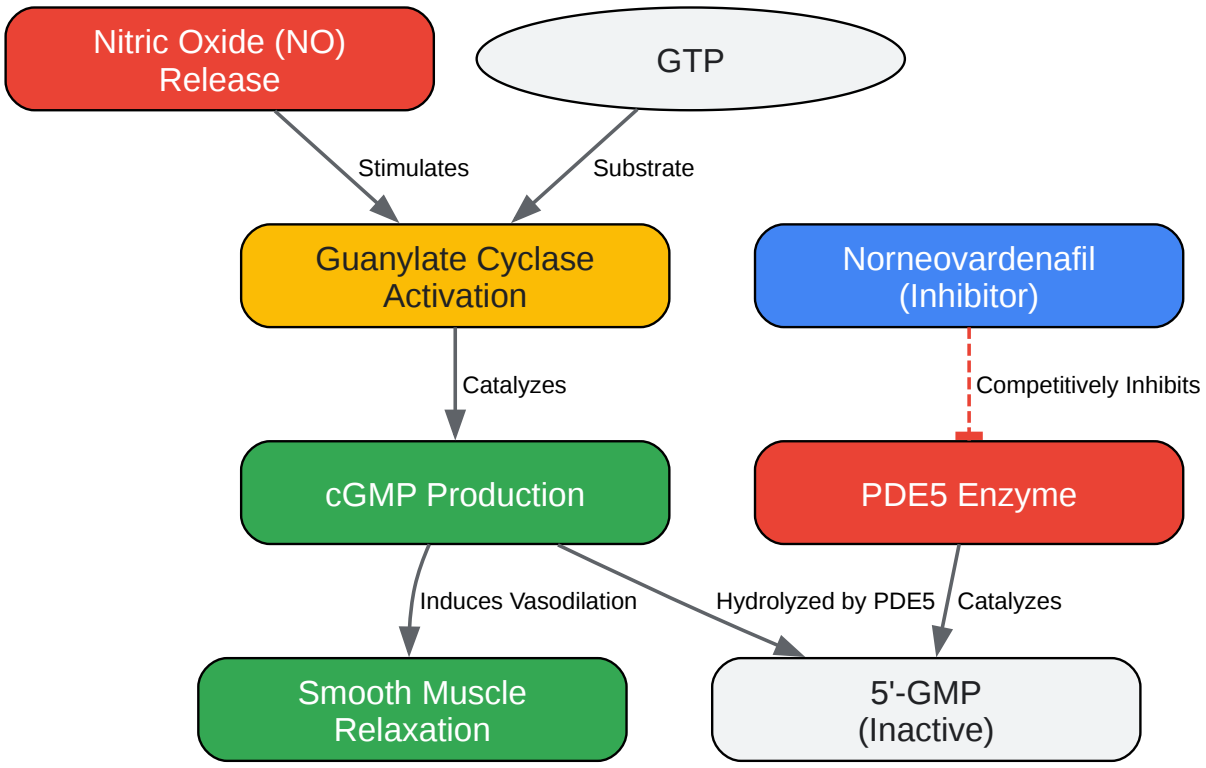
Table 1: Comparative Chemical Properties

Property	Norneovardenafil	Vardenafil (Reference)
Molecular Formula	$C_{22}H_{29}N_5O_4S$	$C_{23}H_{32}N_6O_4S$
Molecular Weight	459.57 g/mol	488.60 g/mol
Exact Mass $[M+H]^+$	460.2018 m/z	489.2284 m/z
Amine Moiety	Piperidine	N-ethylpiperazine
Nitrogen Count	5	6

Pharmacological Context: PDE5 Inhibition

Like its parent compound, **Norneovardenafil** acts as a competitive inhibitor of the PDE5 enzyme. The structural conservation of the imidazotriazinone core allows the molecule to mimic the purine ring of cyclic guanosine monophosphate (cGMP). By binding to the catalytic site of PDE5, **Norneovardenafil** prevents the hydrolysis of cGMP into inactive 5'-GMP. The resulting accumulation of cGMP sustains smooth muscle relaxation and vasodilation in the corpus cavernosum [4].

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Fig 1. Mechanism of action of **Norneovardenafil** inhibiting the PDE5/cGMP signaling pathway.

Analytical Methodologies

The detection of unknown designer analogues in herbal matrices requires a self-validating, orthogonal analytical approach. We employ UHPLC-Q-TOF MS/MS for its high mass accuracy, which is essential for differentiating isobaric interferences, followed by Nuclear Magnetic Resonance (NMR) spectroscopy to definitively prove the piperidine ring substitution [3].

Protocol 1: UHPLC-Q-TOF MS/MS Trace Detection

Causality: Herbal matrices are rich in flavonoids and alkaloids that cause severe ion suppression. A targeted extraction followed by high-resolution chromatography ensures the API is isolated from the matrix before entering the mass spectrometer.

- Sample Preparation: Pulverize 500 mg of the dietary supplement into a fine powder. Add 10 mL of HPLC-grade methanol.

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- Extraction: Sonicate the suspension for 20 minutes at room temperature to ensure complete dissolution of the polar sulfonamide compound.
- Clarification: Centrifuge at 10,000 rpm for 10 minutes. Filter the supernatant through a 0.22 µm PTFE syringe filter to remove insoluble excipients.
- Chromatographic Separation: Inject 2 µL onto a UHPLC system equipped with a C18 column (2.1 x 100 mm, 1.7 µm). Utilize a gradient elution of Mobile Phase A (Water + 0.1% Formic Acid) and Mobile Phase B (Acetonitrile + 0.1% Formic Acid) at a flow rate of 0.4 mL/min.
- Mass Spectrometry: Operate the Q-TOF in positive ESI mode. Extract the exact mass chromatogram for the protonated precursor ion [M+H]+ at m/z 460.2018.
- Fragmentation Analysis: Apply a collision energy of 25-35 eV. The cleavage of the sulfonyl-piperidine bond will yield a highly characteristic imidazotriazinone core fragment at m/z 312.1.

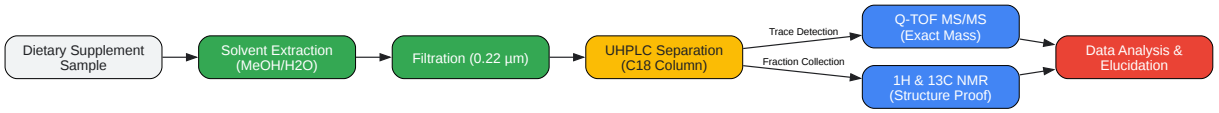
Protocol 2: Preparative Isolation & NMR Structural Proof

Causality: While MS/MS provides the exact mass and formula, it cannot definitively distinguish between structural isomers (e.g., a piperidine ring vs. a cyclopentyl-amine ring). NMR is mandatory for absolute spatial and connectivity proof. DMSO-d_6 is chosen as the solvent because it provides excellent solubility for the core while shifting the residual water peak away from the critical aliphatic piperidine signals.

- Scale-Up Extraction: Extract 10 g of the pulverized supplement using 100 mL of methanol. Concentrate the extract in vacuo using a rotary evaporator.
- Fraction Collection: Purify the concentrated extract using a semi-preparative HPLC system with a C18 column (10 x 250 mm, 5 µm). Monitor UV absorbance at 254 nm and collect the fraction corresponding to the **Norneovardenafil** peak.
- Lyophilization: Freeze-dry the collected fraction to yield the pure compound as a white, crystalline powder.
- NMR Acquisition: Dissolve 5 mg of the purified isolate in 0.5 mL of deuterated dimethyl sulfoxide (DMSO-d_6). Acquire 1D (1 H, 13 C) and 2D (COSY, HSQC) spectra at 600 MHz.

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- Data Interpretation: Confirm the absence of the N-ethyl signals (typically a triplet at δ 1.0 and a quartet at δ 2.4). Verify the presence of the piperidine ring via a 6-proton multiplet at δ 1.4-1.6 (representing the β and γ CH_2 groups) and a 4-proton multiplet at δ 2.8-3.0 (representing the α CH_2 groups adjacent to the sulfonamide nitrogen).



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Fig 2. Integrated LC-MS/MS and NMR analytical workflow for **Norneovardenafil** elucidation.

Table 2: Analytical Identification Markers

Analytical Technique	Norneovardenafil Marker	Vardenafil Marker
MS Precursor Ion $[M+H]^+$	m/z 460.2018	m/z 489.2284
MS/MS Base Peak	m/z 312.1 (Core fragment)	m/z 312.1 (Core fragment)
^1H NMR (Amine Ring)	δ 1.4-1.6 (m, 6H), 2.8-3.0 (m, 4H)	δ 1.0 (t, 3H), 2.4 (m, 8H)

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